

Technical Profile: 6-Quinolinecarboxaldehyde, 4-ethoxy-

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Compound of Interest

Compound Name: 6-Quinolinecarboxaldehyde, 4-ethoxy-

CAS No.: 879323-78-1

Cat. No.: B8311057

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CAS Registry Number: 879323-78-1[1]

Executive Summary & Chemical Identity

6-Quinolinecarboxaldehyde, 4-ethoxy- (CAS 879323-78-1) is a specialized heterocyclic building block primarily utilized in the synthesis of antiproliferative agents and kinase inhibitors. [1] Distinguished by its quinoline core functionalized with an aldehyde at the C6 position and an ethoxy group at the C4 position, it serves as a critical electrophilic intermediate for Knoevenagel condensations and reductive aminations in medicinal chemistry.

Its structural uniqueness lies in the 4-ethoxy substituent, which modulates the lipophilicity (LogP) and electron density of the quinoline ring system, influencing the binding affinity of downstream pharmaceutical candidates, particularly in the development of Cyclin-Dependent Kinase 1 (CDK1) inhibitors.

Chemical Data Table

Property	Specification
CAS Number	879323-78-1
IUPAC Name	4-ethoxyquinoline-6-carbaldehyde
Molecular Formula	C ₁₂ H ₁₁ NO ₂
Molecular Weight	201.22 g/mol
SMILES	CCOC1=C2C=CC(=CC2=NC=C1)C=O[2][3]
InChI Key	FCAGRXTJQM QGV-UHFFFAOYSA-N
Appearance	Off-white to yellow solid
Predicted LogP	~2.53
H-Bond Acceptors	3 (N, O-ethoxy, O-aldehyde)
H-Bond Donors	0

Synthesis & Manufacturing Protocols

The synthesis of 4-ethoxy-6-quinolinecarboxaldehyde requires precise regiochemical control. The most robust route cited in patent literature (e.g., US20060063805A1) utilizes a Lithium-Halogen Exchange strategy, which avoids the poor regioselectivity often associated with direct Vilsmeier-Haack formylation on the 4-ethoxyquinoline scaffold.

Core Synthetic Pathway (Diagram)

The following workflow illustrates the conversion of 6-bromo-4-quinolinol to the target aldehyde.



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Figure 1: Synthetic route via lithiation-formylation sequence.

Detailed Experimental Protocol

Step 1: Synthesis of 4-ethoxy-6-bromoquinoline

- Reagents: 6-Bromo-4-hydroxyquinoline (1.0 eq), Ethyl Iodide (1.2 eq), Potassium Carbonate (2.0 eq), DMF (anhydrous).
- Procedure: Dissolve 6-bromo-4-hydroxyquinoline in DMF. Add

and stir at room temperature for 30 minutes. Dropwise add ethyl iodide. Heat the mixture to 60°C for 4-6 hours.
- Workup: Pour into ice water. Filter the precipitate, wash with water, and dry in vacuo. This yields the O-alkylated intermediate (CAS 879323-77-0). Note: Control temperature to minimize N-alkylation side products.

Step 2: Formylation via Lithiation

- Setup: Flame-dried 3-neck flask under Argon atmosphere.
- Reagents: 4-Ethoxy-6-bromoquinoline (1.0 eq),

-Butyllithium (1.1 eq, 2.5M in hexanes), DMF (anhydrous, 3.0 eq), THF (anhydrous).
- Procedure:
 - Dissolve the bromo-intermediate in anhydrous THF and cool to -78°C (dry ice/acetone bath).
 - Add

-BuLi dropwise over 20 minutes, maintaining internal temperature below -70°C. Stir for 30-60 minutes to generate the lithiated species.
 - Add anhydrous DMF dropwise. The solution may change color (often yellow/orange).
 - Stir at -78°C for 1 hour, then allow to warm to 0°C.
- Quench: Quench with saturated aqueous

- Isolation: Extract with Ethyl Acetate (3x). Wash combined organics with brine, dry over
 , and concentrate.[4] Purify via silica gel chromatography (Hexanes/EtOAc gradient).

Medicinal Chemistry Applications

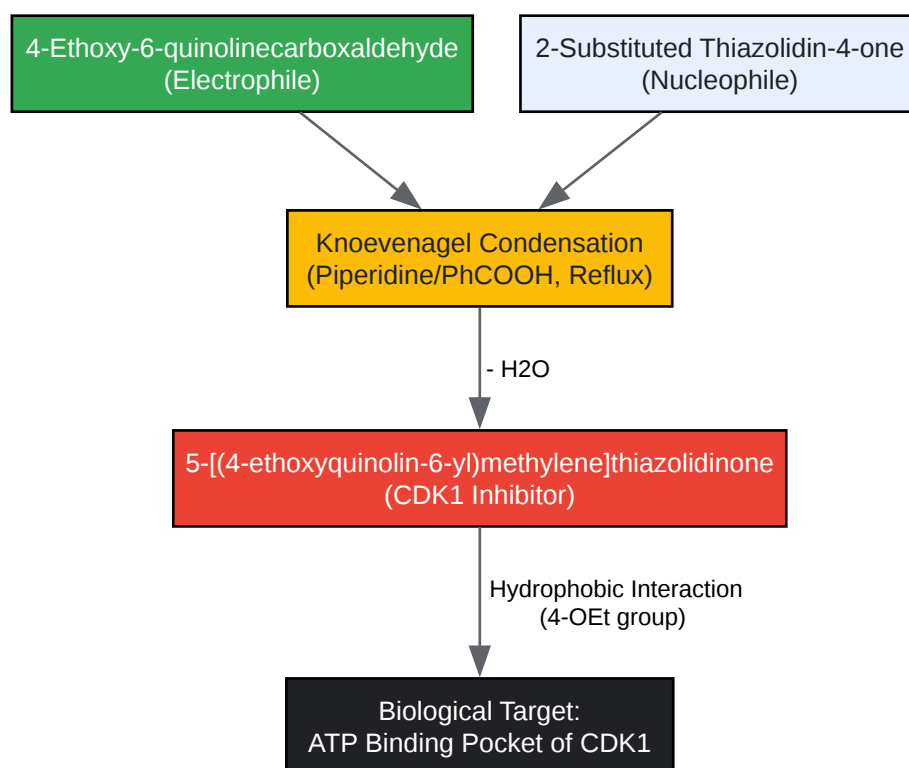
The primary utility of 4-ethoxy-6-quinolinecarboxaldehyde is as a "warhead" precursor in the design of Cyclin-Dependent Kinase (CDK) inhibitors and other anti-cancer therapeutics. The aldehyde group serves as a handle for condensation reactions to attach various pharmacophores.

Mechanism of Action: CDK1 Inhibition

Derivatives synthesized from this aldehyde, specifically thiazolinone conjugates, have demonstrated potency against CDK1. The 4-ethoxy group is critical for occupying the hydrophobic pocket of the kinase ATP-binding site, providing selectivity over other kinases.

Drug Design Workflow (Diagram)

This diagram depicts the utilization of the aldehyde in a Knoevenagel condensation to form active CDK1 inhibitors.



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Figure 2: Medicinal chemistry workflow for CDK1 inhibitor synthesis.

Key Reaction: Knoevenagel Condensation

- Reactants: 4-Ethoxy-6-quinolinecarboxaldehyde + Active Methylene Compound (e.g., Thiazolidinone).
- Catalyst: Piperidine (base) and Benzoic Acid (acid) buffer system.
- Conditions: Reflux in Toluene or Ethanol.
- Outcome: Formation of a benzylidene double bond, creating a conjugated system essential for the planar geometry required for DNA intercalation or kinase pocket insertion.

Analytical Characterization

To validate the identity of CAS 879323-78-1, researchers should look for the following diagnostic spectroscopic signals.

- ^1H NMR (DMSO- d_6 , 400 MHz) - Diagnostic Peaks:
 - Aldehyde (-CHO): Singlet at 10.1 – 10.2 ppm.
 - Quinoline C2-H: Doublet at ~8.8 ppm (deshielded by Nitrogen).
 - Ethoxy (-OCH $_2$ -): Quartet at ~4.3 ppm.
 - Ethoxy (-CH $_3$): Triplet at ~1.5 ppm.
- Mass Spectrometry (ESI+):
 - $[\text{M}+\text{H}]^+$: 202.23 m/z.
- IR Spectroscopy:
 - C=O Stretch: Strong band at 1680–1700 cm^{-1} (Aldehyde).
 - C-O Stretch: ~1250 cm^{-1} (Aryl ether).

Safety & Handling (GHS)

While specific toxicological data for this derivative is limited, it should be handled as a potent organic intermediate similar to other quinoline aldehydes.

- Signal Word: WARNING
- Hazard Statements:
 - H315: Causes skin irritation.[5]
 - H319: Causes serious eye irritation.

- H335: May cause respiratory irritation.
- Precautionary Measures:
 - Handle under inert atmosphere (Nitrogen/Argon) to prevent oxidation of the aldehyde to the carboxylic acid (4-ethoxy-6-quinolinecarboxylic acid).
 - Store at 2-8°C.

References

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